Technical Monograph: 2-(2-Hydroxypropoxy)propan-1-ol

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Compound of Interest

Compound Name:	*2-(2-Hydroxypropoxy)propan-1-ol*
CAS No.:	*25322-69-4*
Cat. No.:	*B1198212*

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The Asymmetric Isomer of Dipropylene Glycol

CAS Number: 106-62-7 Commercial Mixture CAS: 25265-71-8 (Dipropylene Glycol, unspecified isomer) Synonyms: Dipropylene glycol (primary-secondary isomer); 1-(2-Hydroxypropoxy)propan-2-ol (reverse nomenclature); DPG-PS.

Part 1: Chemical Identity & Stereochemical Landscape

In the high-stakes arena of formulation science and polymer synthesis, precision is paramount. While commercial Dipropylene Glycol (DPG) is ubiquitously traded as a mixture (CAS 25265-71-8), the specific isomer **2-(2-Hydroxypropoxy)propan-1-ol** (CAS 106-62-7) represents the "asymmetric bridge" of the family.

Unlike its symmetric counterparts—the secondary-secondary (1,1'-oxybis-2-propanol) and primary-primary (2,2'-oxybis-1-propanol) isomers—this molecule possesses both a primary hydroxyl and a secondary hydroxyl group. This structural duality creates a unique reactivity

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profile, allowing for selective functionalization (e.g., esterifying the primary alcohol while leaving the secondary alcohol available for hydrogen bonding or subsequent reaction).

Structural Data

Feature	Specification
Molecular Formula	
Molecular Weight	134.17 g/mol
SMILES	CC(O)COCC(C)O (Note: Stereoisomers exist)
Chirality	Contains 2 chiral centers; exists as 4 enantiomers ( ).[1]
Boiling Point	~230.5 °C (Isomer specific variations are slight)
LogP	-0.6 to -0.4 (Highly hydrophilic)

Part 2: Synthesis & Thermodynamic Causality

The formation of **2-(2-Hydroxypropoxy)propan-1-ol** is not a random event; it is a probabilistic outcome of the acid-catalyzed hydration of propylene oxide (PO).

The Mechanism of Formation

The synthesis is governed by the regioselectivity of the epoxide ring opening.

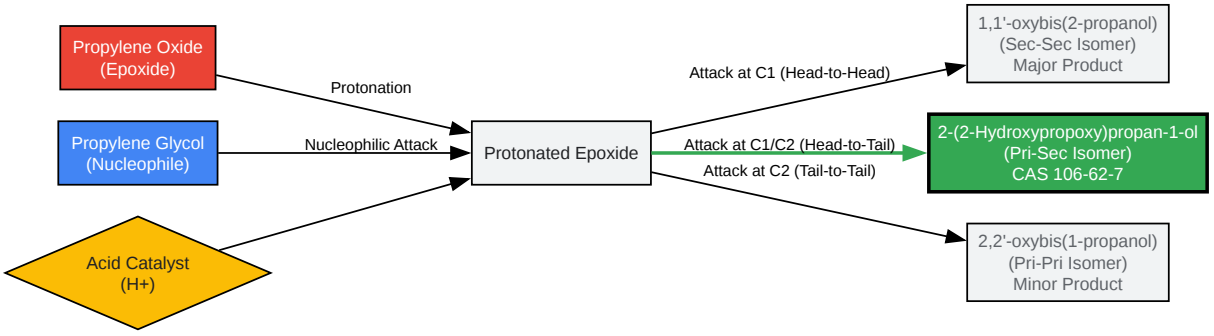
- Protonation: The oxygen of the propylene oxide is protonated.
- Nucleophilic Attack: A propylene glycol (PG) molecule attacks the activated epoxide.
  - Attack at the less substituted carbon (Primary)

    Leads to Secondary alcohol formation.
  - Attack at the more substituted carbon (Secondary)

    Leads to Primary alcohol formation.

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To generate the target primary-secondary isomer (CAS 106-62-7), a "Head-to-Tail" addition must occur. This is statistically favored over the "Tail-to-Tail" (Primary-Primary) but less favored than the "Head-to-Head" (Secondary-Secondary) in standard acid catalysis.



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Figure 1: Regioselective pathways in the hydration of propylene oxide yielding the asymmetric DPG isomer.

Part 3: Physicochemical Profile & Applications[2][3]

Solubility & Viscosity

The asymmetric isomer exhibits a viscosity profile intermediate between the symmetric isomers. Its primary utility in drug development lies in its coupling efficiency. The primary hydroxyl group is less sterically hindered, making it a superior solvent for bulky active pharmaceutical ingredients (APIs) compared to the secondary-secondary isomer.

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Property	Value/Behavior	Relevance to Formulation
Hygroscopicity	High	Acts as a humectant; prevents "crusting" of topical creams.
Surface Tension	~32 dyne/cm	Excellent wetting agent for hydrophobic powders.
Vapor Pressure	< 0.01 mmHg @ 20°C	Low volatility ensures stability in fragrance/transdermal patches.

Pharmaceutical Applications[2][3][4][5][6]

- Transdermal Permeation Enhancer: The amphiphilic nature of the molecule disrupts the stratum corneum lipid bilayer, facilitating API entry.
- Chiral Synthon: In organic synthesis, the pure isomer (if isolated) can serve as a chiral building block, leveraging its two stereocenters.
- Solubilizer: Used in parenteral formulations (though less common than Propylene Glycol) for poorly water-soluble drugs like benzodiazepines or corticosteroids.

Part 4: Analytical Characterization Protocol (Self-Validating)

Distinguishing CAS 106-62-7 from its isomers requires high-resolution gas chromatography (GC). A standard C18 HPLC column often fails to resolve the isomers adequately due to their identical molecular weights and similar polarities.

The Protocol: Derivatization-GC/MS To validate the presence of the primary-secondary isomer, we utilize silylation to increase volatility and improve peak shape.

Step-by-Step Methodology:

- Sample Prep: Dissolve 10 mg of DPG sample in 1 mL anhydrous pyridine.
- Derivatization: Add 0.2 mL BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.

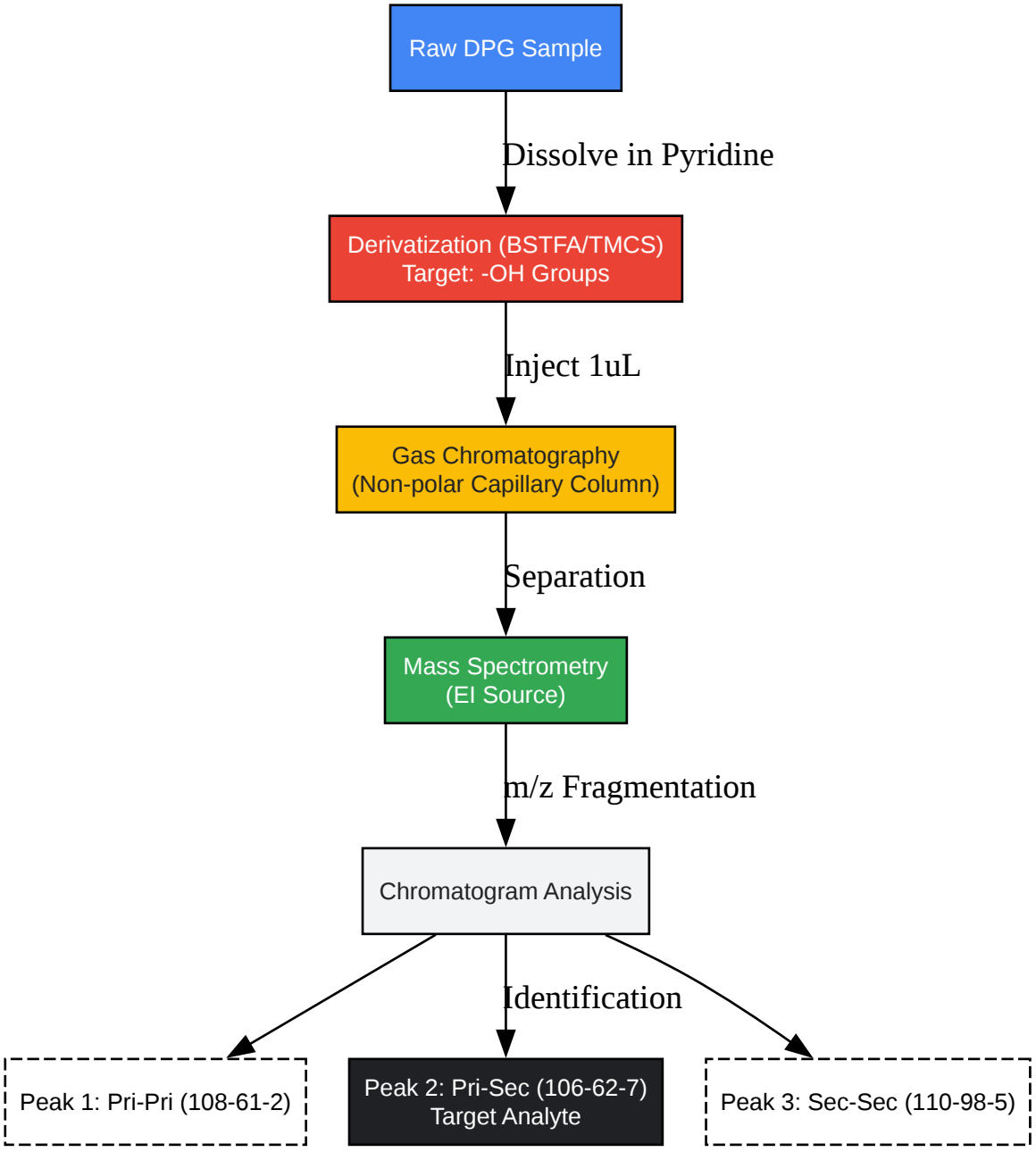
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- Incubation: Heat at 60°C for 30 minutes. This converts hydroxyls to TMS ethers.
  - Causality: The primary hydroxyl reacts faster than the secondary. Incomplete reaction kinetics can actually be used to distinguish isomers if monitored, but full derivatization is preferred for quantification.
- GC Parameters:
  - Column: RTx-5MS or equivalent (30m x 0.25mm ID).
  - Carrier: Helium @ 1.0 mL/min.
  - Temp Program: 60°C (1 min)

    10°C/min

    250°C.
- Detection (MS): Monitor Split peaks.
  - Validation: The "Head-to-Tail" isomer (106-62-7) will elute between the symmetric isomers. The fragmentation pattern will distinctively show ions related to primary vs secondary cleavage.

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Figure 2: Analytical workflow for the specific isolation and identification of the asymmetric DPG isomer.

Part 5: Toxicology & Safety

While the specific isomer CAS 106-62-7 is rarely tested in isolation, it is covered under the toxicological profile of the mixture (CAS 25265-71-8).

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- Acute Toxicity: Low.[2] Oral LD50 (Rat) > 14,800 mg/kg.
- Irritation: Minimally irritating to eyes and skin.
- Metabolism: Metabolized via alcohol dehydrogenase to pyruvate and lactate (similar to propylene glycol), entering the Krebs cycle.
- Regulatory Status: Listed in the FDA Inactive Ingredient Database (IID) for topicals and some oral formulations.

References

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